

# A Technical Guide to the Physical Properties of 3-Vinylaniline

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## Compound of Interest

Compound Name: 3-Vinylaniline

Cat. No.: B102275

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of **3-Vinylaniline** (also known as 3-aminostyrene) is crucial for its application in synthesis, polymer science, and pharmaceutical development. This technical guide provides a comprehensive overview of its core physical characteristics, supported by available data and generalized experimental methodologies.

## Core Physical Properties

**3-Vinylaniline** is an organic compound with the chemical formula C<sub>8</sub>H<sub>9</sub>N.[1][2] It presents as a clear, colorless oil.[1][2] This aromatic amine is a versatile monomer and intermediate in the synthesis of a variety of functionalized polymers and fine chemicals.[1]

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **3-Vinylaniline** compiled from various chemical data sources.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	119.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	212.46 °C (rough estimate)	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.051 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.611	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	98.9 °C (210.0 °F) - closed cup	<a href="#">[4]</a>
pKa	4.39 ± 0.10 (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Slightly soluble in Chloroform and Methanol	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of **3-Vinylaniline**'s physical properties are not extensively detailed in the public literature, standard methodologies for organic compounds of its class are applicable. The following are generalized protocols for key physical measurements.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **3-Vinylaniline**, the boiling point can be determined using a distillation apparatus.

Methodology:

- A small sample of **3-Vinylaniline** is placed in a distillation flask with a few boiling chips.
- The flask is heated gently in a heating mantle.

- A thermometer is placed such that the top of the bulb is level with the side arm of the distillation head.
- The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.

## Measurement of Density

Density, the mass per unit volume, is a fundamental physical property.

Methodology:

- A clean, dry pycnometer (a small glass flask of known volume) is weighed.
- The pycnometer is filled with **3-Vinylaniline**.
- The filled pycnometer is weighed again.
- The temperature of the sample is recorded.
- The density is calculated by dividing the mass of the **3-Vinylaniline** by the known volume of the pycnometer.

## Measurement of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

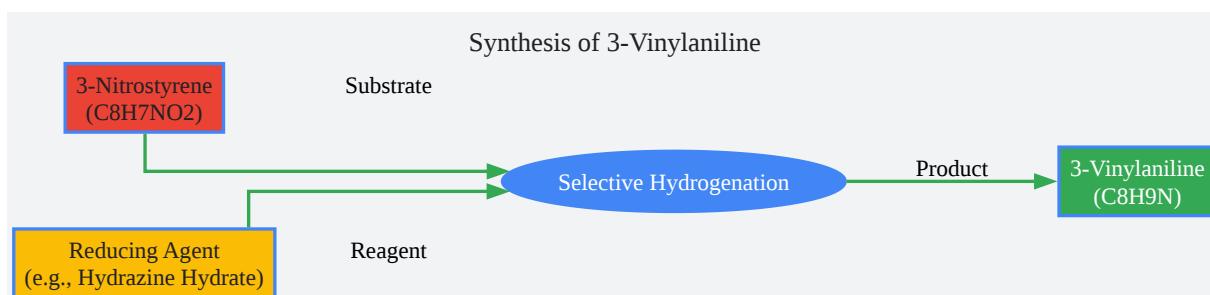
Methodology:

- An Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of **3-Vinylaniline** are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.

- The refractive index is read from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

## Synthesis of 3-Vinylaniline

A common method for the synthesis of **3-Vinylaniline** involves the selective hydrogenation of 3-nitrostyrene.<sup>[1][5]</sup> This chemical transformation is a key process for producing this valuable intermediate.



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Caption: A diagram illustrating the synthesis of **3-Vinylaniline** from 3-Nitrostyrene via selective hydrogenation.

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## References

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